

Handling moisture sensitive reactions with 1-Chloro-1-cyclopentene

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Compound of Interest

Compound Name: 1-Chloro-1-cyclopentene

Cat. No.: B1360248

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Technical Support Center: 1-Chloro-1-cyclopentene

Welcome to the technical support center for **1-Chloro-1-cyclopentene**. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on handling moisture-sensitive reactions involving this reagent.

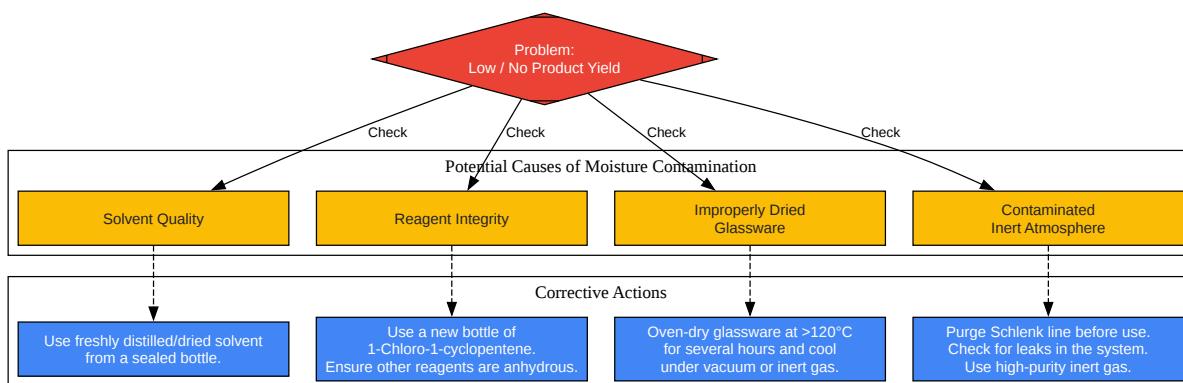
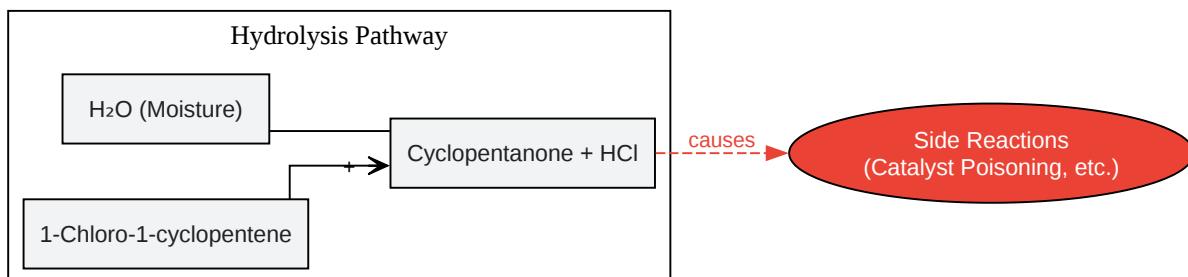
Frequently Asked Questions (FAQs)

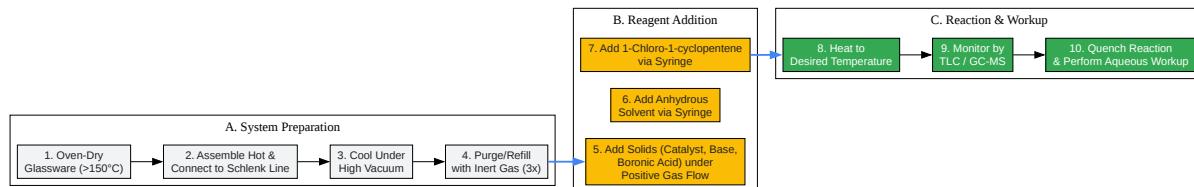
Q1: What are the key properties of **1-Chloro-1-cyclopentene**?

1-Chloro-1-cyclopentene is a halogenated hydrocarbon widely used as an organic building block.^[1] It is a highly flammable liquid that is irritating to the skin, eyes, and respiratory system.^{[2][3]} Its moisture-sensitive nature requires specific handling and storage conditions to prevent degradation.^[4]

Q2: Why is **1-Chloro-1-cyclopentene** classified as "moisture sensitive"?

1-Chloro-1-cyclopentene is susceptible to hydrolysis. In the presence of water, it can decompose, leading to the formation of cyclopentanone and hydrogen chloride (HCl). This degradation not only consumes the starting material, reducing reaction yield, but the resulting HCl can also interfere with reaction mechanisms, particularly those involving acid-sensitive catalysts or reagents.



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